IUPAC naming convention

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Compound of Interest	
Compound Name:	1-(3-Bromopropyl)-4-ethoxy-2-iodobenzene
Cat. No.:	B14062627

An In-depth Technical Guide to the IUPAC Naming Conventions for Ethoxy-Iodobenzene Intermediates

For Researchers, Scientists, and Drug Development Professionals

Abstract

Precise chemical nomenclature is the bedrock of scientific communication, ensuring clarity, reproducibility, and safety in research and development. T and intellectual property. This guide provides an in-depth exploration of the International Union of Pure and Applied Chemistry (IUPAC) naming conve priority, and provide a clear, actionable framework for the accurate naming of these important chemical entities.

The Foundation: IUPAC Nomenclature of Substituted Benzenes

The systematic naming of substituted aromatic compounds by IUPAC provides a universal language for chemists.[1] For monosubstituted benzenes, unambiguously described.

The Principle of Lowest Locants

The primary method for indicating substituent positions on a benzene ring is through numerical locants.[3] The carbon atoms of the benzene ring are in alphabetical order, and the first-listed substituent is assigned the lower number.[3][6]

The Ortho, Meta, and Para System for Disubstituted Benzenes

For disubstituted benzenes, the historical and still commonly used prefixes ortho- (o-), meta- (m-), and para- (p-) are employed to describe the positio

- ortho-(o-): Refers to a 1,2-relationship, where the substituents are on adjacent carbon atoms.[4][8]
- meta-(m-): Describes a 1,3-relationship, with the substituents separated by one carbon atom.[4][8]
- para-(p-): Indicates a 1,4-relationship, where the substituents are directly opposite each other on the ring.[4][8]

While widely used, it is important to note that for more complex polysubstituted benzenes, the numerical locant system is required. The IUPAC strong

Naming Ethoxy-Iodobenzene: A Step-by-Step Approach

To correctly name ethoxy-iodobenzene intermediates, we must consider the nature of both the ethoxy (-OCH2CH3) and iodo (-I) substituents.

Substituent Priority and Alphabetical Order

In the IUPAC system, ethers are named as alkoxyalkanes. The smaller alkyl group and the oxygen atom are treated as an alkoxy substituent.[11][12]

When multiple substituents are present on a benzene ring and none of them confer a special name to the molecule (like phenol or aniline), the substit

Assigning Locants to Ethoxy-Iodobenzene Isomers

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Following the principle of alphabetical priority, the carbon atom bearing the ethoxy group is assigned position 1. The ring is then numbered to give the

This leads to the following systematic IUPAC names for the three possible isomers:

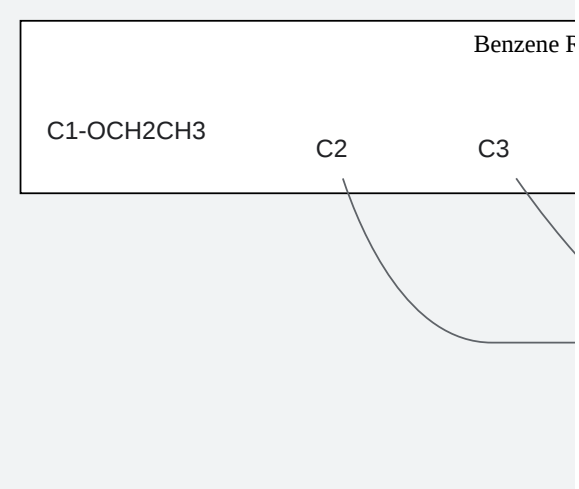
- 1-ethoxy-2-iodobenzene
- 1-ethoxy-3-iodobenzene
- 1-ethoxy-4-iodobenzene

The corresponding common names using the ortho-, meta-, and para- prefixes are:

- o-ethoxyiodobenzene
- m-ethoxyiodobenzene
- p-ethoxyiodobenzene

Visualization of Ethoxy-Iodobenzene Isomers

To visually represent the positional isomerism of ethoxy-iodobenzene, the following diagram illustrates the benzene ring and the potential substitution



Click to

Caption: Positional isomers of ethoxy-iodobenzene.

Summary of IUPAC and Common Names

The following table provides a clear summary of the IUPAC and common names for the three structural isomers of ethoxy-iodobenzene.

Chemical Structure	IUPAC Name
1-ethoxy-2-iodobenzene	1-ethoxy-2-iodobenzene
1-ethoxy-3-iodobenzene	1-ethoxy-3-iodobenzene
1-ethoxy-4-iodobenzene	1-ethoxy-4-iodobenzene

Conclusion

A rigorous and systematic approach to chemical nomenclature is indispensable in the fields of chemical research and drug development. For ethoxy-i
the principle of lowest locants, researchers can confidently and accurately name these compounds as 1-ethoxy-2-iodobenzene, 1-ethoxy-3-iodobenz

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standard for clarity and precision.

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